

Application Notes and Protocols: Methods for Studying Strigolactone Receptor-Ligand Interactions

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Compound of Interest

Compound Name: *Strigolactones*

CAS No.: 80286-95-9

Cat. No.: B13391688

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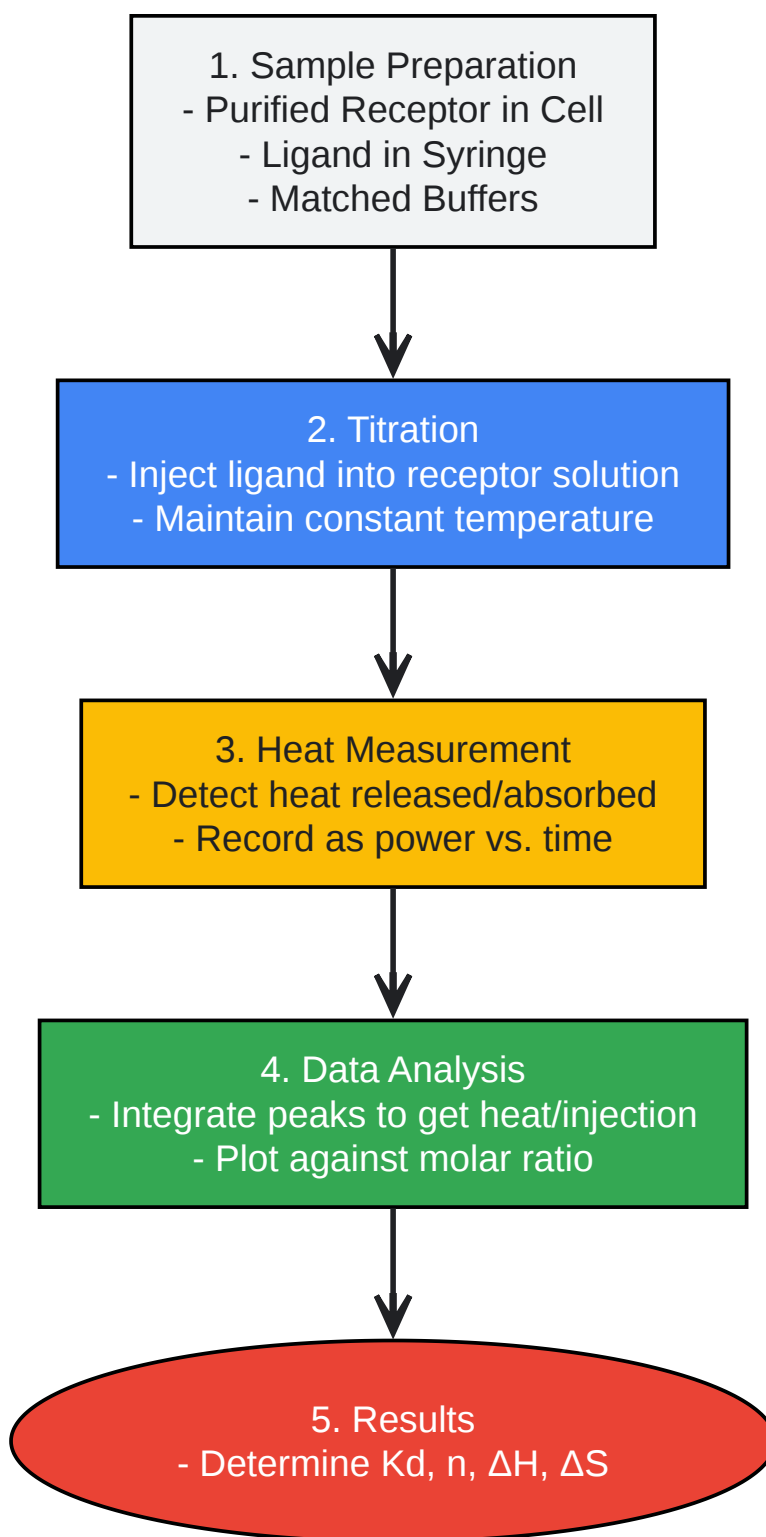
Audience: Researchers, scientists, and drug development professionals.

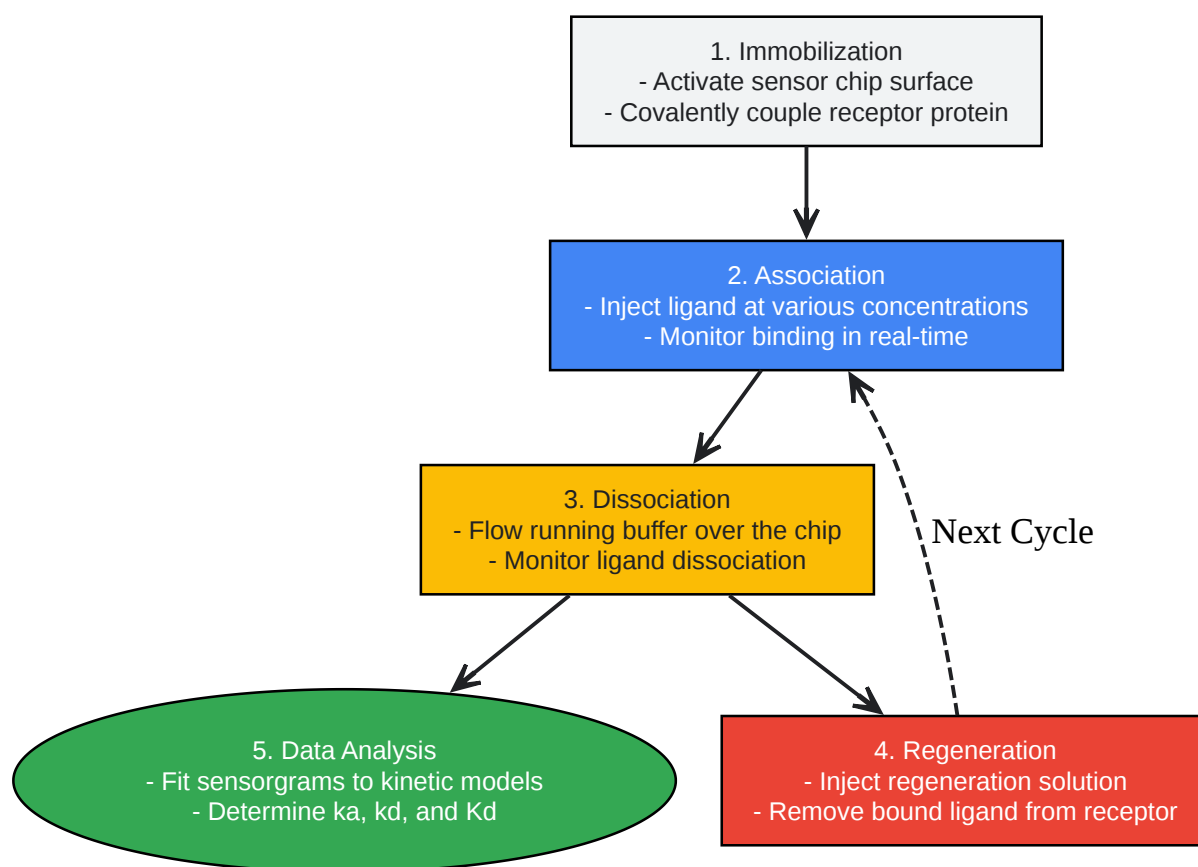
Introduction: **Strigolactones** (SLs) are a class of carotenoid-derived plant hormones that play crucial roles in regulating various aspects of plant growth and development, including shoot branching, root architecture, and leaf senescence.[1] They also act as signaling molecules in the rhizosphere, mediating interactions with symbiotic arbuscular mycorrhizal fungi and parasitic weeds.[2] The perception of SLs is primarily mediated by α/β -hydrolase superfamily proteins, such as DWARF14 (D14) in Arabidopsis and rice.[2][3][4] Understanding the intricate details of SL receptor-ligand interactions is fundamental for elucidating their signaling mechanisms and for the rational design of novel agrochemicals to improve crop yield and resistance.

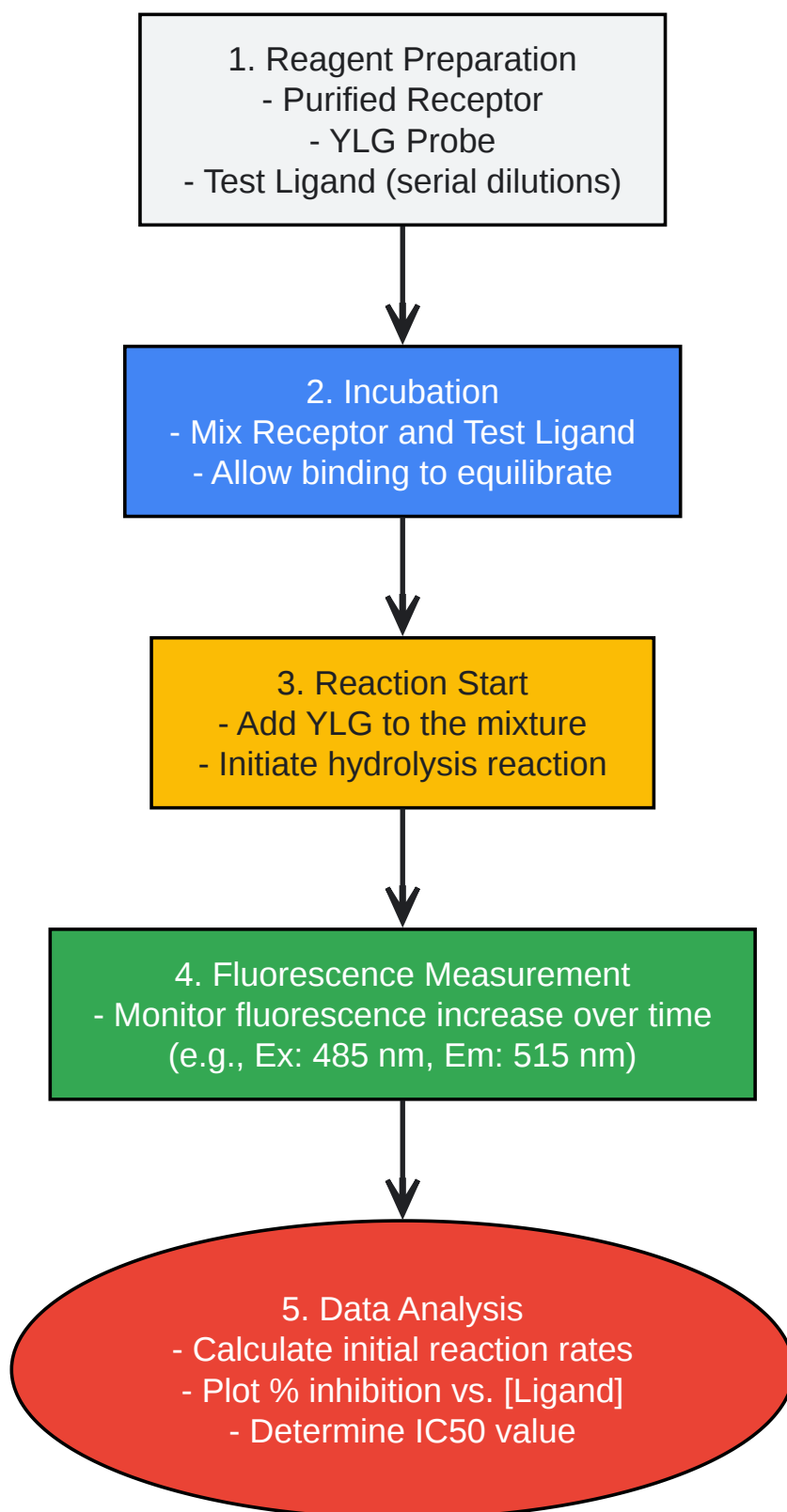
This document provides detailed application notes and protocols for key methods used to characterize the binding and interaction between **strigolactones** and their receptors. The methodologies covered include biophysical techniques like Isothermal Titration Calorimetry (ITC) and Surface Plasmon Resonance (SPR), as well as biochemical competition assays.

The Strigolactone Signaling Pathway

The canonical strigolactone signaling pathway is initiated by the binding of an SL molecule to the D14 receptor.^[2] This binding event, which involves the hydrolysis of the SL molecule, induces a conformational change in the receptor.^{[1][2]} This altered conformation facilitates the recruitment of an F-box protein (MAX2 in Arabidopsis or D3 in rice) and a transcriptional repressor from the SMXL family (e.g., D53 in rice or SMXL6/7/8 in Arabidopsis).^{[1][5][6]} The formation of this D14-SL-MAX2-SMXL complex leads to the ubiquitination and subsequent degradation of the SMXL repressor by the 26S proteasome, thereby activating the expression of downstream target genes.^{[1][2]}







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- To cite this document: BenchChem. [Application Notes and Protocols: Methods for Studying Strigolactone Receptor-Ligand Interactions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13391688/docs#application-notes-and-protocols-methods-for-studying-strigolactone-receptor-ligand-interactions\]](https://www.benchchem.com/product/b13391688/docs#application-notes-and-protocols-methods-for-studying-strigolactone-receptor-ligand-interactions)

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